

application as a precursor for Josiphos ligands synthesis

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Compound of Interest

Compound Name: (S)-N,N-dimethyl-1-ferrocenylethylamine

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Abstract & Scope

The Josiphos family of ligands (chiral ferrocenyl diphosphines) represents a gold standard in asymmetric catalysis, particularly for high-turnover hydrogenations utilized in industrial pharmaceutical synthesis (e.g., S-Metolachlor, Sitagliptin). The structural modularity and electronic tunability of these ligands are derived entirely from their common precursor: Ugi's Amine (

-dimethyl-1-ferrocenylethylamine).

This guide details the application of enantiopure Ugi's amine as the scaffold for synthesizing Josiphos ligands.[1][2] Unlike standard substitution protocols, this workflow relies on two distinct mechanistic phenomena: Diastereoselective Directed Ortho-Lithiation (DoM) and Stereoretentive Nucleophilic Substitution via an iron-stabilized carbocation.[2]

The Precursor Profile: Ugi's Amine

Ugi's amine serves as the chiral template.[1] Its planar chirality (imposed by the substituted ferrocene ring) and central chirality (at the ethylamine side chain) operate in tandem to direct

incoming phosphines.

Property	Specification
IUPAC Name	- or - -dimethyl-1-ferrocenylethylamine
Role	Chiral Scaffold / Directing Group
Key Functionality	The dimethylamino group acts as a Directed Metalation Group (DMG) for lithiation and a leaving group for secondary phosphine installation.
Chirality	Central (-chiral) and Planar (-chiral).
Stability	Air-stable oil/solid; oxidizes slowly over months if stored improperly.

Mechanistic Principles

To successfully apply this precursor, one must understand the "Why" behind the "How." The synthesis exploits the unique electronic properties of the ferrocene backbone.

Directed Ortho-Lithiation (DoM)

The dimethylamino group coordinates with the lithium atom of an alkyllithium base (e.g.,

-BuLi). This coordination "anchors" the base, forcing deprotonation at the ortho position of the Cp ring. This induces planar chirality with high diastereoselectivity (dr).

Stereoretentive Substitution (with Retention)

The second step involves replacing the dimethylamino group with a secondary phosphine.[1]

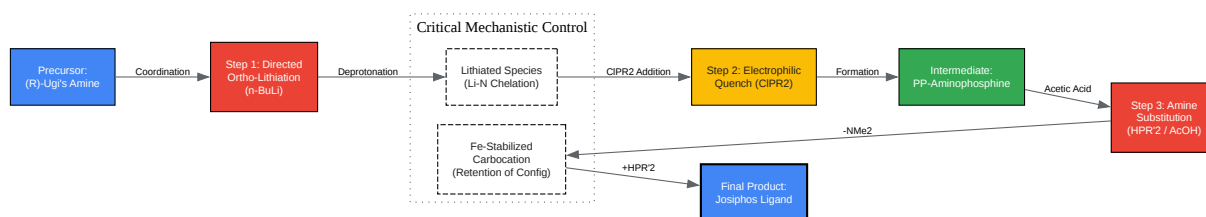
Classical organic chemistry suggests

reactions lead to racemization. However, in ferrocenyl systems, the iron atom donates electron density to the empty p-orbital of the

-carbon cation. This forms a stable, configurationally rigid intermediate that blocks attack from the "back," forcing the incoming nucleophile to attack from the same side the leaving group departed.

Visualization: Reaction Pathway & Mechanism

The following diagram illustrates the workflow and the stereochemical logic.



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Figure 1: The synthetic workflow converting Ugi's Amine into Josiphos, highlighting the critical iron-stabilized intermediates.

Detailed Protocol: Synthesis of -Josiphos

Target: Synthesis of (R) -1-[(S)-2-(Diphenylphosphino)ferrocenyl]ethylidicyclohexylphosphine.

Precursor:

-Dimethyl-1-ferrocenylethylamine.

Phase 1: Installation of the First Phosphine (DoM)

- Reagents:
 - Butyllithium (in hexanes), TBME (tert-Butyl methyl ether), Chlorodiphenylphosphine ().
- Safety:
 - BuLi is pyrophoric.
 - is corrosive and toxic. Perform all steps under Argon/Nitrogen.
- Preparation: Charge a flame-dried Schlenk flask with
 - Ugi's amine () and anhydrous TBME ().
- Lithiation: Cool the solution to (ice bath). Add
 - BuLi (,) dropwise over 20 minutes.
 - Observation: The solution will darken (orange to reddish-brown).
 - Expert Insight: TBME is preferred over diethyl ether for industrial scaling due to higher flash point and lower peroxide formation, though ether works well for small scale.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 1.5 hours.
- Quench: Cool back to

. Add

(

) dropwise.

- Workup: Warm to RT and stir for 2 hours. Quench with saturated

. Extract with TBME, dry over

, and concentrate.

- Checkpoint: Analyze via

-NMR. Product is the Aminophosphine Intermediate.

Phase 2: Stereoretentive Substitution (The "Josiphos" Step)[2]

- Reagents: Dicyclohexylphosphine (

), Acetic Acid (

), Acetic Anhydride (

).

- Critical Parameter: The solvent must be acidic to protonate the amine and generate the leaving group.

- Mixing: In a Schlenk flask under inert atmosphere, dissolve the Aminophosphine Intermediate (

) in degassed Acetic Acid (

).

- Addition: Add Dicyclohexylphosphine (

,

).

- Note: Secondary phosphines are foul-smelling and oxidation-sensitive.
- Reaction: Heat the mixture to

for 3–4 hours.
 - Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) The

protonates the dimethylamine. It leaves, generating the ferrocenyl carbocation. The

attacks immediately from the same face.
- Workup: Cool to RT. Slowly neutralize with cold

or

solution (exothermic!). Extract with hexane or toluene.
- Purification: Recrystallization from Ethanol/Hexane is common.
 - Alternative: If the ligand is an oil, convert it to a Copper(I) complex (using

) to obtain a stable solid, then decomplex with ethylenediamine when needed.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Diastereoselectivity (Step 1)	Temperature too high during lithiation; fast addition of -BuLi.	Maintain or lower; ensure dropwise addition to maximize coordination time.
Racemization (Step 2)	Solvent not acidic enough; presence of competing nucleophiles.	Ensure use of pure Acetic Acid. Avoid chloride ions if possible (don't use HCl).
Oxidation of Ligand	Incomplete degassing of solvents.	Josiphos ligands are air-sensitive in solution. Use strict Schlenk techniques.
Incomplete Substitution	Steric bulk of secondary phosphine ().	Increase temperature to or use Acetic Anhydride as co-solvent to drive the reaction.

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